

Inter-laboratory comparison of Phenol, 4-[(4-ethoxyphenyl)azo]- analysis

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Compound of Interest

Compound Name: Phenol, 4-[(4-ethoxyphenyl)azo]-

Cat. No.: B3188873

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A Comparative Guide to the Analysis of C.I. Solvent Yellow 56

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methodologies for the determination of **Phenol, 4-[(4-ethoxyphenyl)azo]-**, also known as C.I. Solvent Yellow 56. While direct inter-laboratory comparison studies for this specific analyte are not readily available in published literature, this document compiles and compares data from several in-house validation studies of analytical methods developed for the broader class of Sudan dyes, to which Solvent Yellow 56 belongs. The presented data offers valuable insights into the performance of various techniques, enabling informed decisions for method selection and development.

Performance Comparison of Analytical Methods

The following tables summarize the quantitative performance data from various studies on the analysis of Sudan dyes, including parameters relevant to C.I. Solvent Yellow 56. These in-house validation studies provide a benchmark for comparing the accuracy, precision, and sensitivity of different analytical approaches.

Table 1: Performance of HPLC-DAD Methods for Sudan Dye Analysis

Parameter	Method 1 (Chili- and Curry-based Sauces)[1]	Method 2 (Spices)[1]	Method 3 (Red Chilli Pepper) [2]	Method 4 (Animal Tissues and Eggs)[3][4]
Limit of Detection (LOD)	0.2 - 0.5 mg/kg	1.5 - 2 mg/kg	1.2 - 5.4 µg/kg	7.7 - 9.0 µg/kg (Decision Limit, CCα)
Limit of Quantification (LOQ)	0.4 - 1 mg/kg	3 - 4 mg/kg	4 - 18 µg/kg	12.8 - 15.0 µg/kg
Recovery	51 - 86%	89 - 100%	Not Specified	77.2 - 98.0%
Repeatability (RSDr)	< 15%	< 15%	Not Specified	2.3 - 14.9%
Within-Lab Reproducibility	< 15%	< 15%	Not Specified	Not Specified

Table 2: Performance of LC-MS/MS Method for Azo Dye Analysis in Paprika[5]

Parameter	Value
Limit of Quantification (LOQ)	Well below 0.125 mg/kg
Recovery	93.8 - 115.2%
Repeatability (RSDr)	0.8 - 7.7%
Within-Laboratory Reproducibility (RSDRL)	1.6 - 7.7%

Experimental Protocols

High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD)

This method is commonly employed for the separation and quantification of Sudan dyes in various food matrices.[1][2][3][4]

1. Sample Preparation:

- Extraction: Samples are typically extracted with an organic solvent such as acetonitrile.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Cleanup: A solid-phase extraction (SPE) step using a C18 cartridge is often used to remove matrix interferences.[\[3\]](#)[\[4\]](#)

2. Chromatographic Conditions:

- Column: A reverse-phase C18 column is the standard choice for separation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mobile Phase: A gradient or isocratic elution with a mixture of acetonitrile and water is commonly used.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Detection: The analytes are monitored at a specific wavelength, typically around 506-510 nm, using a diode array detector (DAD).[\[2\]](#)[\[3\]](#)

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

For higher sensitivity and selectivity, LC-MS/MS methods are utilized.[\[5\]](#)

1. Sample Preparation:

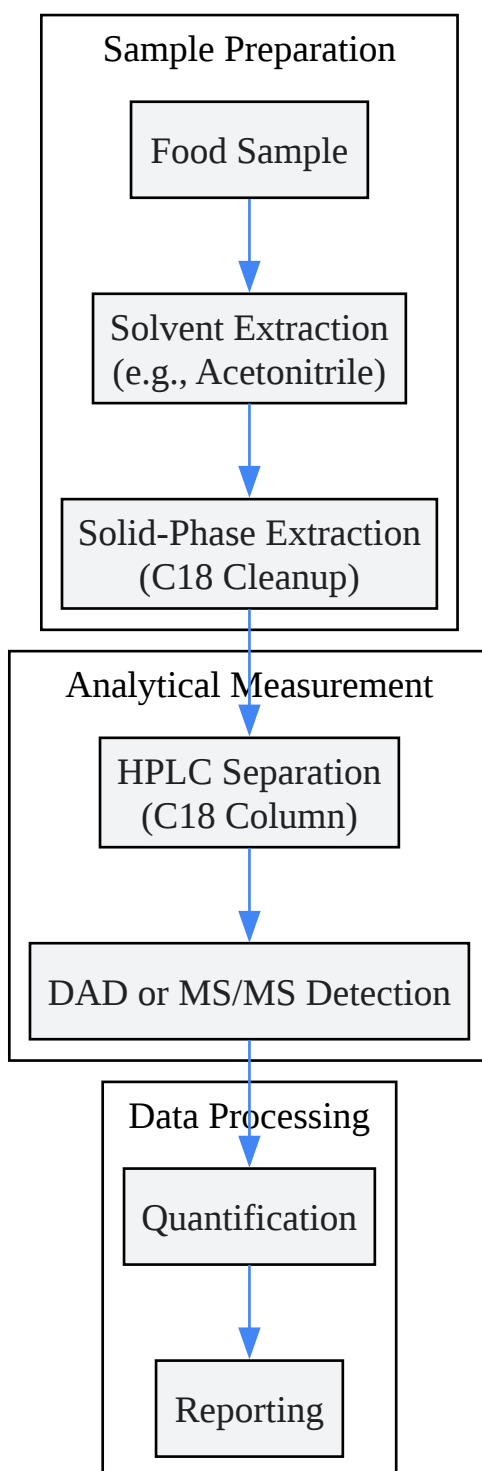
- Extraction: A simple extraction with a strong organic solvent is performed. The use of stable isotope-labeled internal standards is recommended to improve accuracy.[\[5\]](#)
- Cleanup: This method often does not require extensive cleanup steps, which increases sample throughput.[\[5\]](#)

2. LC-MS/MS Conditions:

- Chromatography: Ultra-high-performance liquid chromatography (UPLC) can be used for rapid separation.[\[5\]](#)
- Mass Spectrometry: Detection and quantification are achieved using a tandem quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.[\[5\]](#)

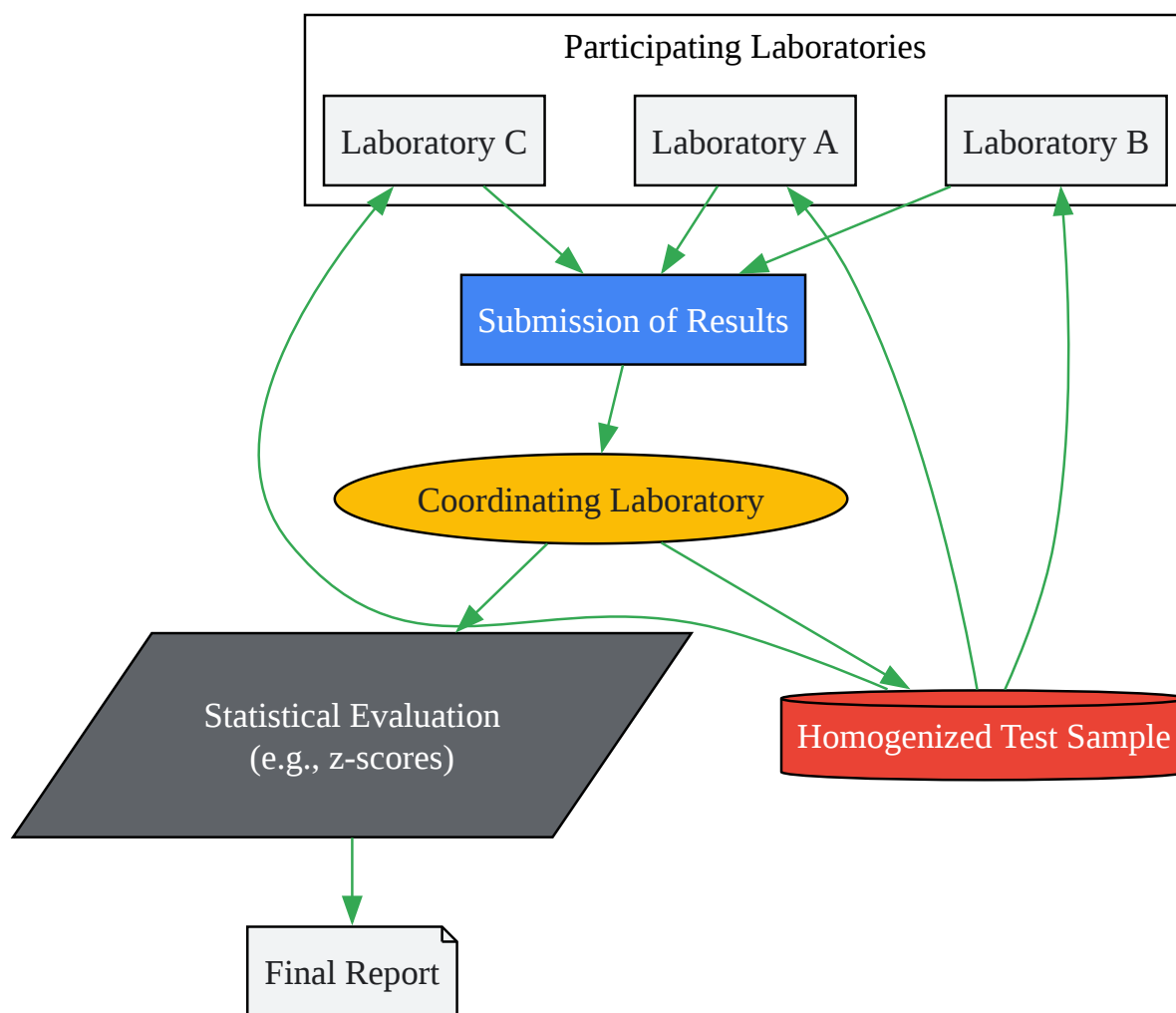
Visualizing the Analytical Process

The following diagrams illustrate the typical workflow for the analysis of C.I. Solvent Yellow 56 and the conceptual framework of an inter-laboratory comparison.



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Caption: Experimental workflow for the analysis of C.I. Solvent Yellow 56.



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Caption: Logical relationship in a typical inter-laboratory comparison study.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. academic.oup.com [academic.oup.com]
- 4. researchgate.net [researchgate.net]
- 5. lcms.cz [lcms.cz]
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